

Proper Disposal of CL264: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CL264
Cat. No.: B15609896

[Get Quote](#)

Essential guidelines for the safe and compliant disposal of the Toll-like receptor 7 (TLR7) agonist, **CL264**, in a laboratory setting. This document provides procedural steps to ensure the safety of personnel and adherence to regulatory standards.

For researchers, scientists, and drug development professionals handling **CL264**, a potent imidazoquinoline derivative, proper disposal is a critical component of laboratory safety and regulatory compliance. This guide outlines the necessary procedures for the safe handling and disposal of **CL264** waste.

Understanding CL264 and its Hazards

CL264 is a synthetic small molecule, specifically a 9-benzyl-8-hydroxyadenine derivative, that functions as a strong and specific agonist for Toll-like receptor 7 (TLR7). It is provided as a white to beige powder. While detailed toxicological properties are not extensively documented, the Safety Data Sheet (SDS) for **CL264** indicates that it is a combustible solid and may form explosive dust-air mixtures. As with any biologically active small molecule, it should be handled with care to avoid inhalation, ingestion, and skin contact.

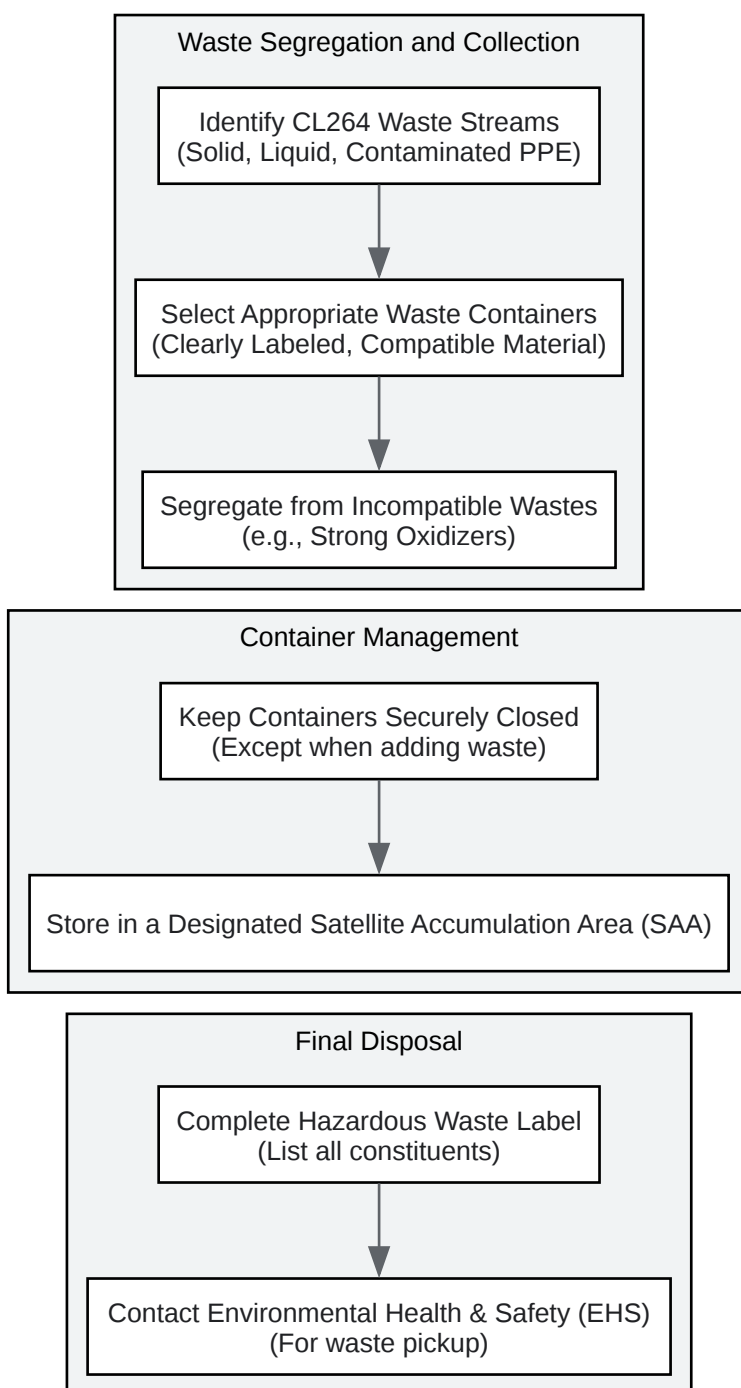
Chemical and Physical Properties of CL264

Chemical Formula	C ₁₉ H ₂₃ N ₇ O ₄
Molecular Weight	413.43 g/mol
Appearance	White to beige powder
Key Hazard	Combustible solid, potential for dust explosion

Core Disposal Procedure: Treat as Hazardous Chemical Waste

Due to its bioactive nature and potential hazards, **CL264** and any materials contaminated with it must be disposed of as hazardous chemical waste. Under no circumstances should **CL264** be disposed of down the drain or in the regular trash.

The following step-by-step process ensures the safe containment and disposal of **CL264** waste.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Proper Disposal of CL264: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15609896/docs#proper-disposal-of-cl264-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15609896/docs#proper-disposal-of-cl264-a-guide-for-laboratory-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)